

Isonicotinic acid safety and handling in the lab

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Compound of Interest

Compound Name: Isonicotinic Acid

Cat. No.: B3419969

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Hazard Identification and Toxicological Profile

Isonicotinic acid is classified as a hazardous substance.[3] It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[4][5]

GHS Classification:

- Skin Corrosion/Irritation (Category 2)[5]
- Serious Eye Damage/Eye Irritation (Category 2/2A)[1][5][6]
- Specific target organ toxicity — single exposure (Category 3), Respiratory system[4][5]

Toxicological Data

The following table summarizes the acute toxicity data for **isonicotinic acid**.

Toxicity Endpoint	Species	Route	Value	References
LD50	Rat	Oral	5000 mg/kg	[1][2][3][4]
LD50	Mouse	Oral	3123 mg/kg	[2][3]
LD50	Mouse	Intravenous	5000 mg/kg	[2]

Long-term exposure to high dust concentrations may lead to changes in lung function.[3]

Physical and Chemical Properties

Isonicotinic acid is typically an off-white or light cream-colored powder.[\[3\]](#)[\[5\]](#)

Property	Value	References
Molecular Formula	C6H5NO2	[1] [6]
Molecular Weight	123.11 g/mol	[1] [6]
Appearance	Off-white to light cream powder/solid	[3] [5] [7]
Solubility	Sparingly soluble in water (6 g/L)	[3]
pH	3.6 (saturated solution)	[3]
Vapor Pressure	Negligible	[3]

Experimental and Handling Protocols

Strict adherence to safety protocols is mandatory when working with **isonicotinic acid** to minimize exposure and risk.

Protocol for General Handling:

- Preparation: Before handling, thoroughly review the Safety Data Sheet (SDS). Ensure that an eyewash station and safety shower are readily accessible.[\[2\]](#)[\[5\]](#)
- Engineering Controls: All work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to avoid the formation and inhalation of dust and aerosols.[\[1\]](#)[\[2\]](#)
- Personal Protective Equipment (PPE): Wear appropriate PPE as detailed in Section 4.
- Dispensing: When weighing or transferring the solid, avoid generating dust.[\[1\]](#)[\[3\]](#) Use tools and techniques that minimize aerosolization.

- Hygiene: Wash hands thoroughly after handling the substance, before breaks, and at the end of the workday.[1][2] Do not eat, drink, or smoke in the laboratory.[8]
- Container Management: Keep containers tightly closed when not in use.[9][10] Ensure all containers are clearly labeled.[3]

Protocol for Storage:

- Conditions: Store in a cool, dry, and well-ventilated place, away from heat and sources of ignition.[8][9][10] The recommended storage temperature is between 15–25 °C.[6]
- Container: Keep the substance in its original, tightly sealed container.[2][8] Suitable containers include glass, polyethylene, or polypropylene.[3]
- Incompatibilities: Store away from incompatible materials, particularly strong oxidizing agents and strong reducing agents.[1][9][10]

Exposure Controls and Personal Protective Equipment (PPE)

To prevent personal exposure, a combination of engineering controls and personal protective equipment is required.

- Eye/Face Protection: Wear chemical safety goggles with side-shields conforming to EN166 (EU) or NIOSH (US) standards.[1][6] A face shield may be necessary for larger quantities.[2]
- Skin Protection:
 - Hand Protection: Wear suitable chemical-resistant gloves (e.g., nitrile rubber) that have been inspected for integrity before use.[1][11] Use proper glove removal technique to avoid skin contact.[1]
 - Body Protection: Wear a lab coat or impervious clothing to prevent skin contact.[1][2]
- Respiratory Protection: For operations likely to generate dust, use a NIOSH-approved respirator with a particulate filter (e.g., P95 or P100) or a suitable European Standard EN 149 approved respirator.[1][2][11]

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

First Aid Measures:

- Inhalation: Move the affected person to fresh air.^[11] If breathing is difficult or stops, provide artificial respiration.^[1] Seek medical attention.^[11]
- Skin Contact: Immediately remove all contaminated clothing.^[3] Flush the skin with plenty of soap and water for at least 15 minutes.^{[1][5][11]} Seek medical attention if irritation occurs or persists.^[8]
- Eye Contact: Immediately hold eyelids apart and flush the eyes continuously with running water for at least 15 minutes.^{[3][11]} Remove contact lenses if present and easy to do so.^[1] Seek immediate medical attention from an ophthalmologist.^[6]
- Ingestion: Do not induce vomiting.^[8] Rinse the mouth thoroughly with water.^{[1][11]} Never give anything by mouth to an unconscious person.^[1] Seek medical advice.^[11]

Firefighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical powder, or carbon dioxide.^{[1][11]}
- Specific Hazards: The substance is a combustible solid.^[3] Dust clouds may form an explosive mixture with air.^[3] During a fire, hazardous combustion products such as carbon oxides (CO, CO₂) and nitrogen oxides (NO_x) may be generated.^{[1][3][9]}
- Protective Equipment: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA).^{[1][9][11]}

Accidental Release Measures:

- Personal Precautions: Evacuate personnel from the area.^[11] Wear the appropriate PPE as described in Section 4 to avoid contact with the dust and skin.^[1]

- Environmental Precautions: Prevent the substance from entering drains or watercourses.[\[1\]](#)
[\[4\]](#)
- Containment and Cleanup:
 - For minor spills, carefully sweep up the material, avoiding dust generation, and place it into a suitable, closed container for disposal.[\[1\]](#)[\[3\]](#)[\[9\]](#)
 - For major spills, alert emergency responders.[\[3\]](#) Contain the spill and clean it up using methods that do not create dust clouds.[\[1\]](#)

Stability and Reactivity

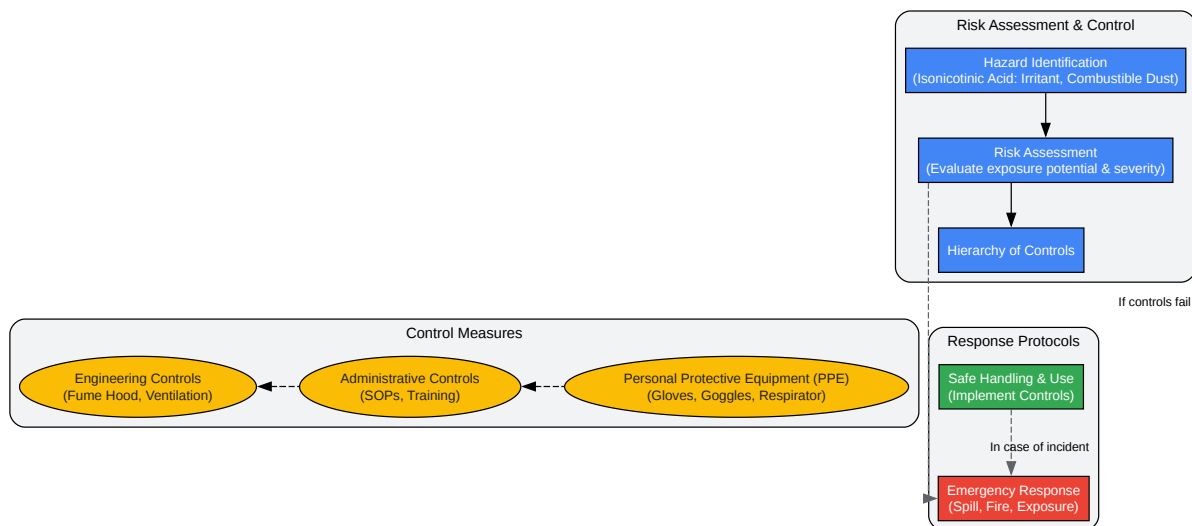
- Chemical Stability: The product is stable under normal, recommended storage conditions.[\[1\]](#)
[\[3\]](#)[\[9\]](#)
- Conditions to Avoid: Avoid dust formation, excess heat, and incompatible materials.[\[3\]](#)[\[10\]](#)
- Incompatible Materials: Avoid strong oxidizing agents (e.g., nitrates, chlorine bleaches) and strong reducing agents.[\[1\]](#)[\[3\]](#)[\[10\]](#) Violent reactions can occur with strong oxidizers, reducing agents, and acids.[\[6\]](#)
- Hazardous Decomposition Products: Under fire conditions, it can decompose to produce carbon monoxide, carbon dioxide, and nitrogen oxides.[\[1\]](#)[\[3\]](#)[\[10\]](#)

Waste Disposal

Disposal of **isonicotinic acid** and its contaminated packaging must be conducted in accordance with all local, state, and federal regulations.[\[3\]](#) It is recommended to use a licensed professional waste disposal service.[\[11\]](#) The material may be dissolved in a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.[\[1\]](#)

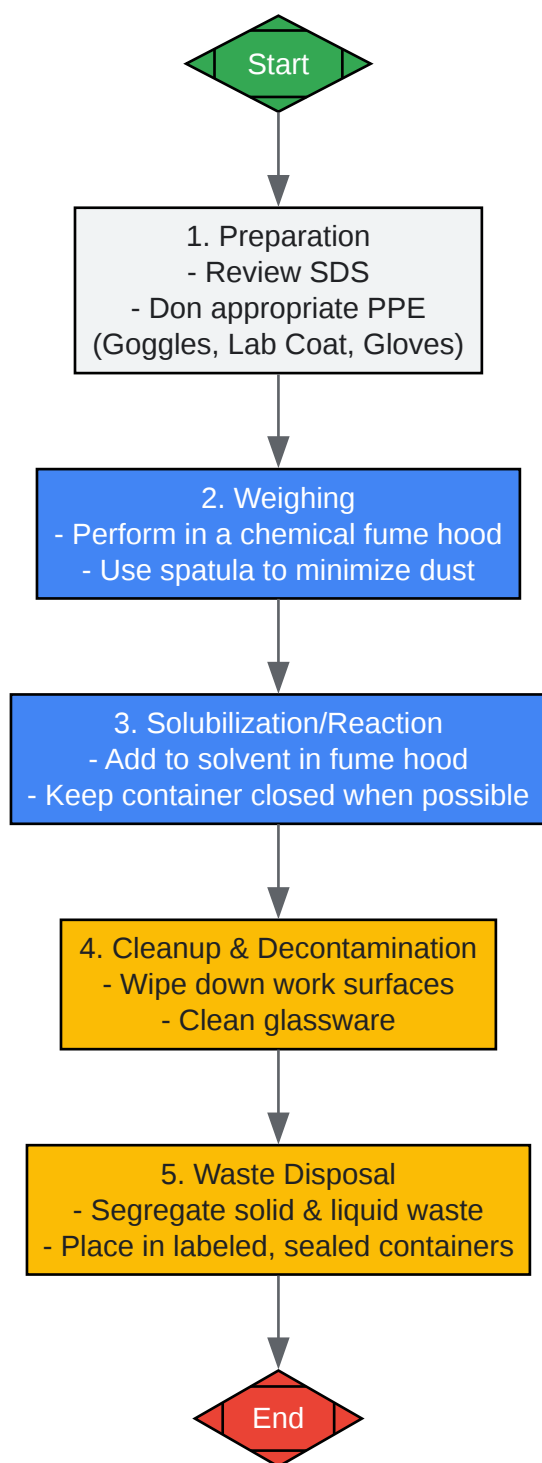
Visualized Safety Workflows

The following diagrams illustrate the logical workflows for managing chemical hazards and for the standard handling of **isonicotinic acid** in the lab.



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Caption: Logical workflow for **isonicotinic acid** hazard management.



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